

Physical properties of beta-bromostyrene (boiling point, density)

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Physical Properties of beta-Bromostyrene: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of **beta-bromostyrene**, specifically its boiling point and density. The information is presented to support research, development, and quality control activities involving this compound. Data is provided for both cis and trans isomers where available.

Core Physical Properties

Beta-bromostyrene, also known as (2-bromoethenyl)benzene, is a halogenated aromatic compound. Its physical characteristics are crucial for handling, reaction setup, and purification processes. The presence of the bromine atom and the stereochemistry of the double bond significantly influence these properties.

Data Summary

The following table summarizes the reported boiling point and density values for **beta-bromostyrene** and its isomers. It is important to note that boiling points are pressure-dependent.



Property	Isomer	Value	Conditions
Boiling Point	Mixture (cis/trans)	110-112 °C	at 20 mmHg
Mixture (cis/trans)	219-221 °C	at 760 mmHg (atmospheric pressure)	
cis	55-56 °C	at 2 mmHg	_
trans	108 °C	at 20 mmHg	
Density	Mixture (cis/trans)	1.420 - 1.427 g/mL	at 25 °C
Mixture (cis/trans)	~1.42 g/cm ³	at 20 °C	
cis	1.4322 g/cm ³	at 10 °C	-
trans	1.4269 g/cm ³	at 16 °C	-

Experimental Protocols

Accurate determination of physical properties is fundamental in chemical research. The following sections detail standardized experimental methodologies for measuring the boiling point and density of liquid compounds like **beta-bromostyrene**.

Boiling Point Determination using the Thiele Tube Method

This method is a common and accurate technique for determining the boiling point of a small quantity of liquid.

Apparatus:

- Thiele tube
- Thermometer (calibrated)
- Capillary tube (sealed at one end)



- Small test tube (fusion tube)
- Heating oil (e.g., mineral oil)
- Bunsen burner or other heat source
- Stand and clamps

Procedure:

- A small amount of the **beta-bromostyrene** sample is placed into the small test tube.
- The capillary tube, with its sealed end uppermost, is placed inside the test tube containing the sample.
- The test tube assembly is attached to the thermometer, ensuring the sample is level with the thermometer bulb.
- The entire assembly is clamped and immersed in the Thiele tube filled with heating oil, making sure the oil level is above the side arm.
- The side arm of the Thiele tube is gently and evenly heated.
- As the temperature rises, a slow stream of bubbles will emerge from the open end of the capillary tube.
- Heating is continued until a rapid and continuous stream of bubbles is observed. At this
 point, the heat source is removed.
- The apparatus is allowed to cool. The boiling point is the temperature at which the stream of bubbles stops and the liquid just begins to be drawn back into the capillary tube.

Density Determination using a Pycnometer

A pycnometer, or specific gravity bottle, is used for precise measurement of the density of a liquid.

Apparatus:



- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary)
- Analytical balance
- Thermostatic water bath
- The liquid sample (beta-bromostyrene)
- Distilled water (for calibration)
- Acetone or other volatile solvent (for cleaning and drying)

Procedure:

- The pycnometer is thoroughly cleaned, dried, and its mass is accurately weighed on an analytical balance (m empty).
- The pycnometer is filled with distilled water and placed in a thermostatic water bath at a specific temperature (e.g., 20 °C) until it reaches thermal equilibrium.
- The stopper is carefully inserted, allowing excess water to exit through the capillary. The
 exterior of the pycnometer is wiped dry.
- The mass of the pycnometer filled with water is measured (m water).
- The pycnometer is emptied, cleaned, and thoroughly dried.
- The pycnometer is then filled with the **beta-bromostyrene** sample and equilibrated at the same temperature in the water bath.
- The stopper is inserted, the exterior is dried, and the mass of the pycnometer filled with the sample is determined (m sample).
- The density of the beta-bromostyrene is calculated using the following formula:

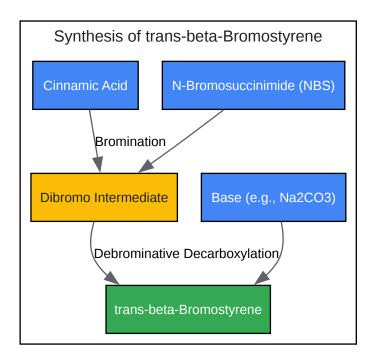
 ρ _sample = (m_sample - m_empty) / (m_water - m_empty) * ρ _water

where ρ _water is the known density of water at the experimental temperature.



Logical Relationships and Workflows

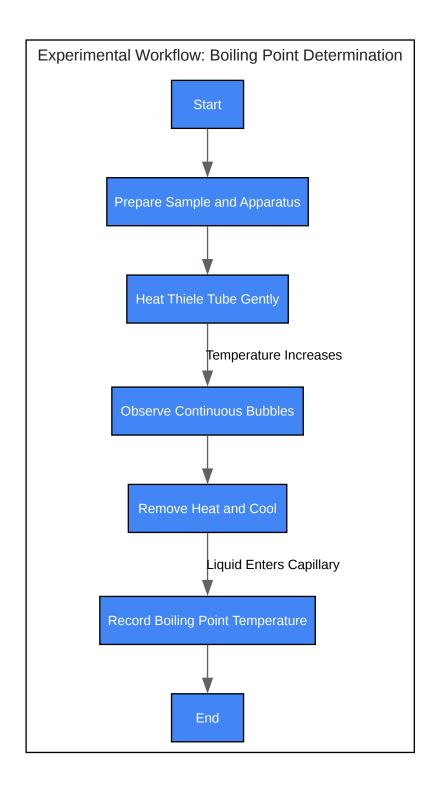
The following diagrams illustrate key logical workflows relevant to the study of **beta-bromostyrene**.



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Caption: Synthesis of trans-beta-Bromostyrene from Cinnamic Acid.





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Caption: Workflow for Boiling Point Determination via Thiele Tube.

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